

Essential Safety and Operational Guide for Handling 1-Methylpyrrole

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Compound of Interest

Compound Name: 1-Methylpyrrole

Cat. No.: B046729

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This guide provides critical safety and logistical information for the handling and disposal of **1-Methylpyrrole**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is essential for ensuring personal safety and regulatory compliance in the laboratory.

Hazard Identification and Classification

1-Methylpyrrole is classified as a hazardous chemical. It is a highly flammable liquid and vapor, harmful if swallowed, and causes skin and eye irritation.^{[1][2][3]} It may also cause respiratory irritation.^{[1][3]}

Property	Value
CAS Number	96-54-8[1]
Molecular Formula	C5H7N[2][3]
Molecular Weight	81.12 g/mol [3]
Appearance	Colorless to light yellow liquid[2][3][4]
Boiling Point	112-113 °C[3]
Melting Point	-57 °C[3]
Flash Point	16 °C (60.8 °F) - closed cup[3]
Density	0.914 g/mL at 25 °C
Vapor Pressure	15 mmHg at 20.2 °C

Personal Protective Equipment (PPE)

A thorough defense against chemical exposure starts with the correct Personal Protective Equipment (PPE). The following PPE is mandatory when handling **1-Methylpyrrole**:[5]

PPE Category	Specification
Eye and Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1] A face shield may also be necessary.[5]
Hand Protection	Wear chemical-resistant gloves, such as nitrile or neoprene.[2][5] Gloves must be inspected for integrity before use.[5][6] Wash and dry hands after handling.[6]
Body Protection	A lab coat or chemical-resistant apron is required.[5] For more extensive handling, wear fire/flammable resistant and impervious clothing.[6]
Respiratory Protection	Work in a well-ventilated area or under a chemical fume hood.[5] If exposure limits are exceeded or irritation is experienced, a full-face respirator may be necessary.[6] For spills or when aerosols may be generated, a properly fitted N95 respirator or higher is required.[7]

Operational and Disposal Plans

Safe Handling Protocol

- Engineering Controls: Always handle **1-Methylpyrrole** in a well-ventilated area, preferably within a certified chemical fume hood.[2][5] Use explosion-proof electrical, ventilating, and lighting equipment.[1][8] An emergency shower and eyewash station should be readily accessible.[2]
- Precautionary Measures: Keep the chemical away from heat, sparks, open flames, and other ignition sources.[1][8][9] No smoking.[8] To prevent ignition from static electricity, all metal parts of the equipment must be grounded.[1] Use only non-sparking tools.[1][6][8]

- Personal Hygiene: Wash hands and any exposed skin thoroughly after handling.[1] Do not eat, drink, or smoke in the work area.[1][8]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[2][6] Protect from light and air exposure.[1] The storage area should be designated for flammable liquids.[1] Incompatible materials include acids, strong oxidizing agents, acid anhydrides, acid chlorides, and carbon dioxide.[1][10]

Accidental Release Measures

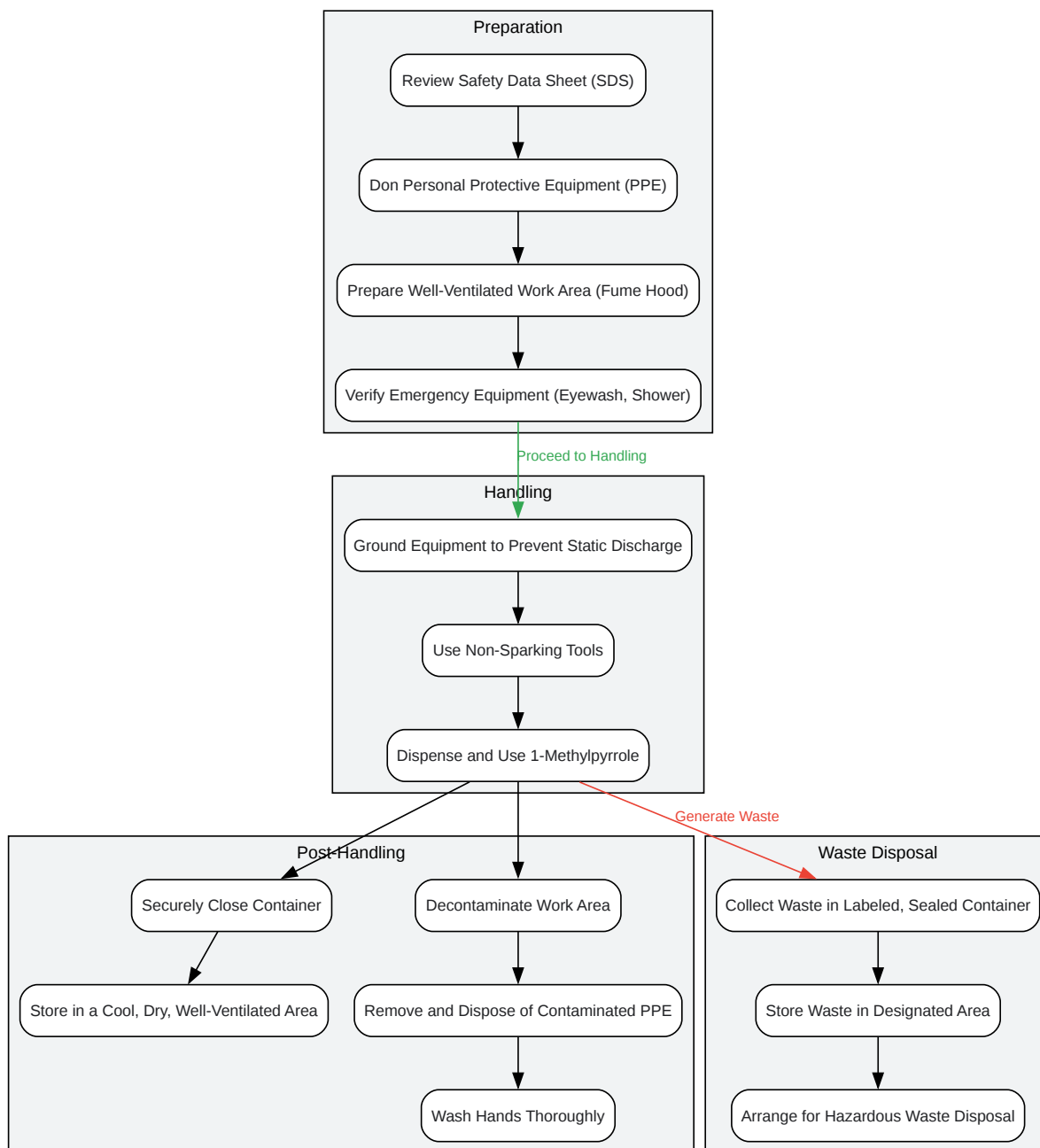
- Immediate Actions: In case of a spill, evacuate the area and remove all sources of ignition.[6] Ensure adequate ventilation.[6]
- Containment: Prevent further leakage if it is safe to do so.[6] Use sand or another inert absorbent material to contain the spill.[2]
- Clean-Up: Scoop up the absorbed material using non-sparking tools and place it into a suitable, labeled, and closed container for disposal.[2][6]
- Decontamination: Wash the spill area and contaminated surfaces with soap and water.[2]

Disposal Plan

All waste containing **1-Methylpyrrole** must be treated as hazardous waste.

- Waste Collection: Collect waste in a clearly labeled, sealed, and compatible waste container.[5] Do not mix with other chemical waste streams unless compatibility is confirmed.[5]
- Labeling: The container must be clearly labeled with the full chemical name, "Hazardous Waste," and the date of accumulation.[5]
- Storage of Waste: Store the sealed waste container in a designated, well-ventilated, and secondary containment area away from incompatible materials.[5]
- Final Disposal: Dispose of the contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[1][8] This may involve removal to a licensed chemical destruction plant or controlled incineration with flue gas scrubbing.[6]

Workflow for Handling 1-Methylpyrrole



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Caption: Workflow for the safe handling and disposal of **1-Methylpyrrole**.

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